

2,5-Dichlorophenylhydrazine hydrochloride molecular weight

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Compound of Interest

Compound Name: 2,5-Dichlorophenylhydrazine
hydrochloride

Cat. No.: B1587539

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An In-Depth Technical Guide to **2,5-Dichlorophenylhydrazine Hydrochloride**: Molecular Weight and Applications

Introduction

2,5-Dichlorophenylhydrazine hydrochloride (CAS No: 50709-35-8) is a substituted aromatic hydrazine salt of significant interest in synthetic organic chemistry. As a stable, crystalline solid, it serves as a crucial precursor for the synthesis of various heterocyclic compounds, most notably in the construction of chlorinated indole scaffolds. This guide provides a detailed examination of its core physicochemical properties, with a primary focus on its molecular weight, and explores its practical application in established synthetic protocols, offering insights for researchers and drug development professionals.

Core Physicochemical Properties

The foundation of any synthetic protocol is a precise understanding of the reagents involved. The molecular weight of **2,5-Dichlorophenylhydrazine hydrochloride** is a critical parameter for all stoichiometric calculations, ensuring reaction efficiency and reproducibility.

The molecular formula for this compound is $C_6H_7Cl_3N_2$.^{[1][2][3]} It is the hydrochloride salt of the parent compound, (2,5-Dichlorophenyl)hydrazine ($C_6H_6Cl_2N_2$, MW: 177.03 g/mol).^{[1][4][5][6]} The addition of a hydrogen chloride (HCl) molecule results in the final molecular weight.

Molecular Weight: 213.49 g/mol [2][3][7][8]

This value is consistently reported across major chemical data repositories and suppliers. A slight variation to 213.5 g/mol may be observed due to rounding.[1]

Table 1: Key Physicochemical Data

Property	Value	Source(s)
Molecular Weight	213.49 g/mol	[2][3][7][8]
Molecular Formula	C ₆ H ₇ Cl ₃ N ₂	[1][2][3]
CAS Number	50709-35-8	[1][2][7]
Appearance	Off-white to light yellow crystalline solid/powder	[8]
Melting Point	208 °C (decomposes)	[2][8]
InChIKey	RQZTURFFWSJCMT-UHFFFAOYSA-N	[1]
Storage	Inert atmosphere, Room Temperature	[8]

The Role of Molecular Weight in Experimental Design

In synthetic chemistry, molecular weight is the cornerstone of quantitative analysis. It directly links the macroscopic mass of a substance (weighed on a balance) to the microscopic number of molecules (moles). For a senior application scientist, leveraging the precise molecular weight of 213.49 g/mol is non-negotiable for:

- **Stoichiometric Accuracy:** Ensuring the correct molar ratios of reactants. In multi-step syntheses, slight inaccuracies in stoichiometry can cascade, drastically reducing the overall yield and purity of the final product.
- **Reagent Limiting/Excess Calculation:** Deliberately controlling which reactant is the limiting agent to maximize the conversion of a more valuable or complex substrate.

- **Yield Calculation:** Accurately determining the theoretical and actual yield of a reaction, which is a primary metric for assessing the efficiency and success of a synthetic route.

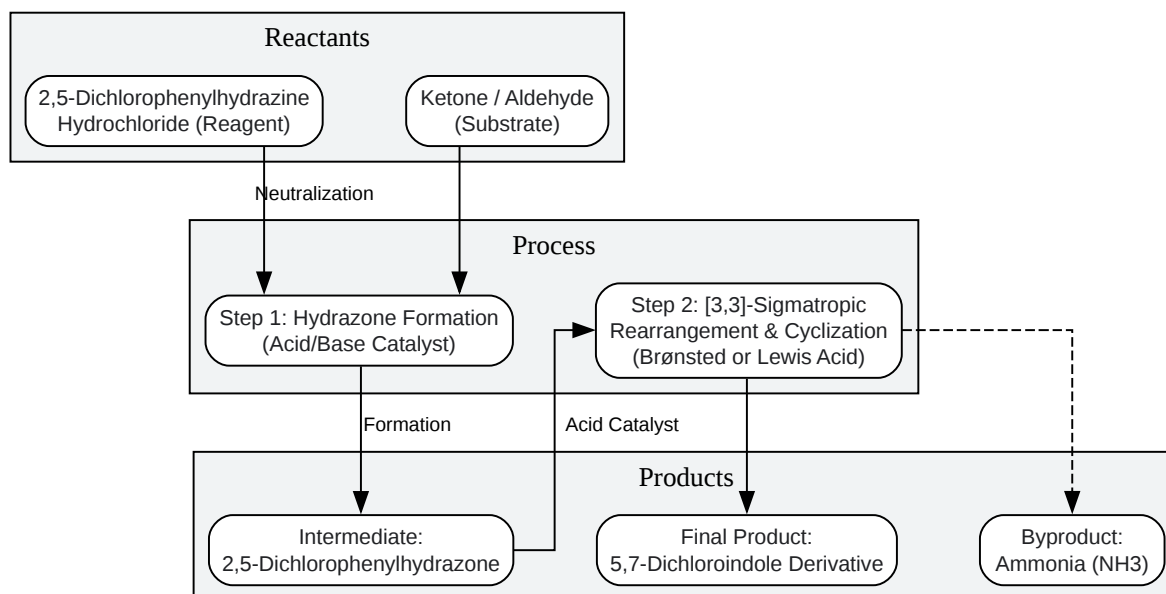
Primary Application: The Fischer Indole Synthesis

A predominant application of **2,5-Dichlorophenylhydrazine hydrochloride** is as a key building block in the Fischer Indole Synthesis. This powerful reaction enables the formation of an indole ring—a privileged scaffold in medicinal chemistry—from a phenylhydrazine and an aldehyde or ketone under acidic conditions. The dichloro-substitution pattern of this specific reagent allows for the creation of indoles with chlorine atoms at the 5- and 7-positions, which can be pivotal for modulating the pharmacological properties of a target molecule.

The general workflow involves two main stages:

- **Hydrazone Formation:** The 2,5-dichlorophenylhydrazine reacts with a carbonyl compound (ketone or aldehyde) to form a phenylhydrazone intermediate. The hydrochloride salt is typically neutralized in situ or prior to the reaction.
- **Cyclization:** The phenylhydrazone undergoes an acid-catalyzed intramolecular electrophilic substitution (a [2][2]-sigmatropic rearrangement), followed by the elimination of ammonia to form the aromatic indole ring.

Workflow of the Fischer Indole Synthesis



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